

solid phase peptide synthesis of octanoylated peptides

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Compound of Interest

Compound Name: *Fmoc-L-dab(octanoyl)-oh*

CAS No.: 1983858-56-5

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Executive Summary

The synthesis of octanoylated peptides, most notably Ghrelin (the "hunger hormone"), presents a unique chemoselective challenge: the preservation of a base-labile O-acyl ester modification throughout the iterative basic conditions of Fmoc SPPS. Standard protocols often result in ester hydrolysis (loss of the octanoyl group),

-elimination, or

acyl migration.

This Application Note details a robust, field-proven protocol for the synthesis of Human Ghrelin (28-aa) using the Fmoc-Ser(Oct)-OH Building Block Strategy. By optimizing deprotection kinetics and coupling chemistry, this method minimizes side reactions, yielding high-purity bioactive peptides without the need for complex orthogonal deprotection steps.

The Chemical Challenge

The core difficulty lies in the lability of the ester bond at Serine-3. During standard Fmoc removal (typically 20% piperidine in DMF), the octanoyl ester is susceptible to:

- Aminolysis: Nucleophilic attack by piperidine, cleaving the octanoyl group (yielding des-acyl Ghrelin).
- -Elimination: Base-catalyzed removal of the octanoyloxy group, converting Serine to Dehydroalanine (Dha).
- Acyl Shift: Upon deprotection of the Ser(Oct)
-amine, the side-chain acyl group can migrate to the N-terminus via a 5-membered cyclic intermediate, resulting in an irreversibly modified isopeptide.

Strategic Solution: Since Ser(Oct) is located at position 3 (near the N-terminus), the ester is only exposed to deprotection conditions for two subsequent cycles (Ser-2 and Gly-1). By employing a "Fast-Flow" deprotection strategy and utilizing the pre-functionalized building block Fmoc-Ser(Oct)-OH, we can outpace the kinetics of degradation.

Experimental Protocol

Reagents & Materials

Component	Specification	Purpose
Resin	Pre-loaded Fmoc-Arg(Pbf)-Wang Resin (0.3–0.5 mmol/g)	Low loading prevents aggregation.
Building Block	Fmoc-Ser(Oct)-OH	Commercially available; installs the modification directly.
Coupling Reagents	DIC (Diisopropylcarbodiimide) / Oxyma Pure	Neutral pH coupling reduces racemization and ester hydrolysis compared to basic HBTU/DIEA.
Deprotection	10% Piperidine in DMF (w/ 0.1M Oxyma)	Critical: Lower concentration + acidic additive suppresses side reactions.
Cleavage	TFA / TIS / H ₂ O (95:2.5:2. ^[1] 5)	Standard cocktail; avoid thiols if not strictly necessary to prevent potential thioester artifacts (though rare).

Step-by-Step Synthesis Workflow

Step 1: Resin Swelling & Initial Deprotection

- Swell resin in DMF for 30 min.
- Deprotect Fmoc-Arg(Pbf)-Wang: Treat with 20% Piperidine/DMF (2 x 5 min). Wash DMF x5.

Step 2: Backbone Elongation (Residues 28

4)

- Perform standard automated or manual synthesis for the C-terminal segment (Leu-4 to Arg-28).
- Condition: 5 eq. AA / 5 eq. DIC / 5 eq. Oxyma (60 min coupling).

- Deprotection: Standard 20% Piperidine (2 x 5 min).

Step 3: Critical Coupling of Ser(Oct)-3

- Reagent Prep: Dissolve Fmoc-Ser(Oct)-OH (3 eq.) with DIC (3 eq.) and Oxyma (3 eq.) in minimal DMF.
- Coupling: Add to resin.^[2] Agitate for 45–60 minutes.
 - Note: Do not use DIEA or other tertiary bases; they promote β -elimination of the ester.
- Wash: DMF x5.^[3]^[4]

Step 4: Optimized Deprotection (The "Soft" Cycle)

- This step removes the Fmoc from Ser(Oct)-3. The free amine is generated here, creating the highest risk for β -elimination shift.
- Reagent: 10% Piperidine + 0.1 M Oxyma in DMF.
- Procedure:
 - Short flow wash (30 sec).
 - Incubation (3 min).
 - Immediate extensive wash with DMF (x7).
- Rationale: Oxyma acts as a scavenger and buffers the pH, suppressing the nucleophilicity of piperidine towards the ester while allowing Fmoc removal.

Step 5: Completion (Ser-2 and Gly-1)

- Couple Fmoc-Ser(tBu)-OH (Residue 2) using DIC/Oxyma.

- Repeat Optimized Deprotection (Step 4).
- Couple Fmoc-Gly-OH (Residue 1) using DIC/Oxyma.
- Final Deprotection: Standard 20% Piperidine can be used here briefly (2 x 3 min), or stick to the optimized mix to be safe.
- Final Wash: DMF x5, DCM x5, MeOH x2. Dry under nitrogen.

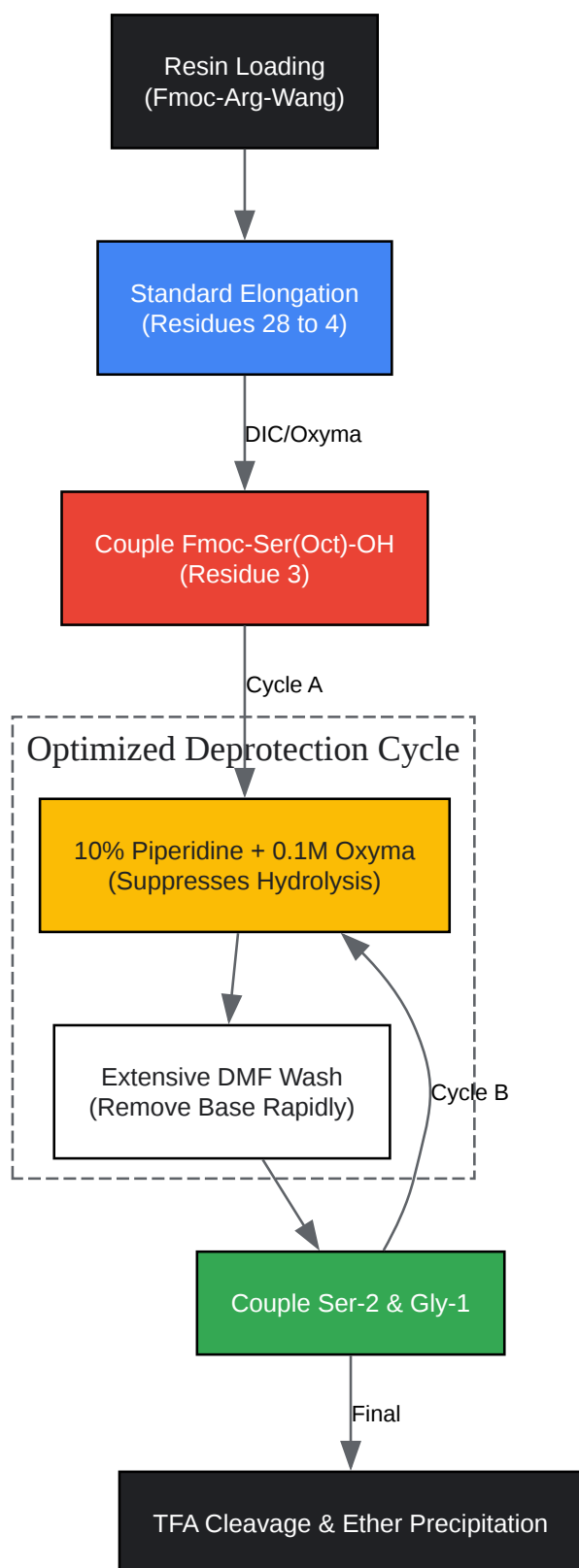
Step 6: Cleavage & Isolation

- Add Cleavage Cocktail (TFA/TIS/H₂O 95:2.5:2.5) to dry resin.^[5]
- Shake at room temperature for 2 hours.
- Precipitate in cold diethyl ether. Centrifuge and lyophilize.

Visualization of Workflow & Mechanisms

Figure 1: Synthesis Logic Flow

This diagram illustrates the critical decision points where the protocol deviates from standard SPPS to protect the octanoyl group.

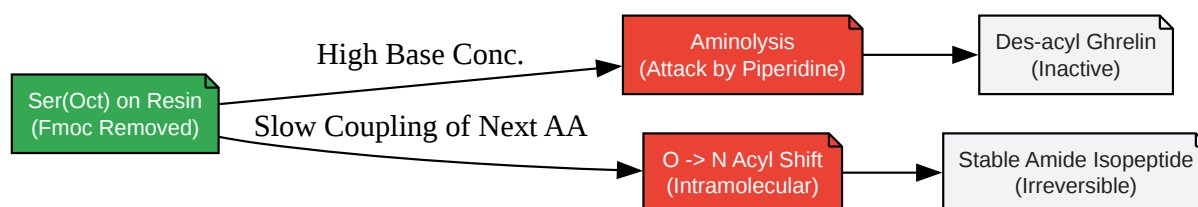


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Caption: Workflow for the synthesis of octanoylated Ghrelin, highlighting the "Soft Base" deprotection cycles critical for ester stability.

Figure 2: The "Enemy" – Side Reaction Mechanisms

Understanding why the protocol fails is key to preventing it.



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Caption: Mechanistic pathways of ester degradation. The protocol minimizes these by reducing base concentration and accelerating subsequent couplings.

Quality Control & Validation

Analytical Expectations

Octanoylated Ghrelin is significantly more hydrophobic than its des-acyl counterpart.

- HPLC: The octanoylated peptide will elute later (higher %B) than the des-acyl impurity.
 - Gradient: 20%
80% ACN over 30 mins (C18 Column).
 - Shift: Expect a shift of approx. +2 to +4 minutes retention time compared to the non-octanoylated backbone.
- Mass Spectrometry (ESI-MS):
 - Target Mass (Human Ghrelin): MW = 3370.9 Da.
 - Des-acyl Impurity: MW = 3244.7 Da (

-126 Da).

- +126 Da Check: The presence of the +126 Da mass difference is the primary confirmation of successful octanoylation [1].

Troubleshooting Table

Observation	Root Cause	Corrective Action
-126 Da Peak (Major)	Ester Hydrolysis (Aminolysis)	Reduce piperidine concentration to 5-10%; Add 0.1M Oxyma to deprotection mix.
-18 Da Peak	-Elimination (Dehydration)	Avoid strong bases (DIEA) during coupling; Ensure temperature 25°C.
Broad/Split Peaks	Racemization or shift	Use DIC/Oxyma (no base); Ensure rapid coupling of the next amino acid (Ser-2) immediately after deprotection.
Incomplete Coupling	Steric hindrance of lipid tail	Double couple Ser-2 and Gly-1; Use higher equivalents (5 eq).

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